

BC-Dxi-843 as an AIMP2-DX2 Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: **BC-Dxi-843**

Cat. No.: **B2675386**

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Abstract

This technical guide provides a comprehensive overview of **BC-Dxi-843**, a small molecule inhibitor of the aminoacyl-tRNA synthetase-interacting multifunctional protein 2 (AIMP2) splice variant, AIMP2-DX2. AIMP2-DX2 is an oncogenic protein highly expressed in various cancers, including lung, ovarian, and colon cancer, and its levels are correlated with tumor aggressiveness and poor prognosis.^{[1][2]} **BC-Dxi-843** represents a promising therapeutic agent by selectively targeting AIMP2-DX2, leading to its degradation and the subsequent suppression of cancer cell growth. This document details the mechanism of action of **BC-Dxi-843**, summarizes key quantitative data, provides detailed experimental protocols for its evaluation, and visualizes the relevant biological pathways and experimental workflows.

Introduction to AIMP2-DX2 as a Therapeutic Target

Aminoacyl-tRNA synthetase-interacting multifunctional protein 2 (AIMP2) is a tumor suppressor that plays a crucial role in various cellular processes, including TNF- α , TGF- β , and p53 signaling pathways.^{[3][4]} AIMP2-DX2 is a splice variant of AIMP2 that lacks exon 2.^{[3][4]} This alteration results in an oncogenic protein that competitively inhibits the tumor-suppressive functions of the full-length AIMP2.^{[1][4]} AIMP2-DX2 is overexpressed in several cancer types and its presence is linked to chemoresistance, making it a compelling target for anticancer drug development.^{[3][5]}

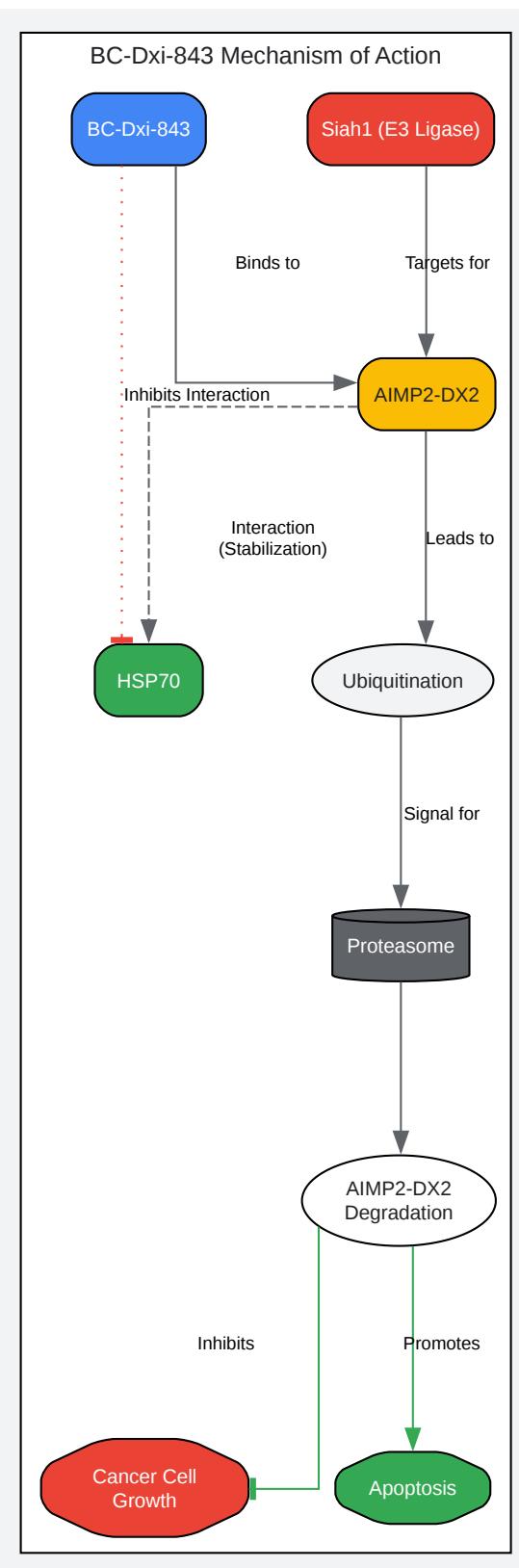
The stability of AIMP2-DX2 is regulated by its interaction with the molecular chaperone protein HSP70, which prevents its degradation through the Siah1-mediated ubiquitination pathway.^[6] ^[7] Therefore, inhibiting the AIMP2-DX2/HSP70 protein-protein interaction (PPI) is a key strategy for promoting AIMP2-DX2 degradation and restoring tumor suppressor activity.

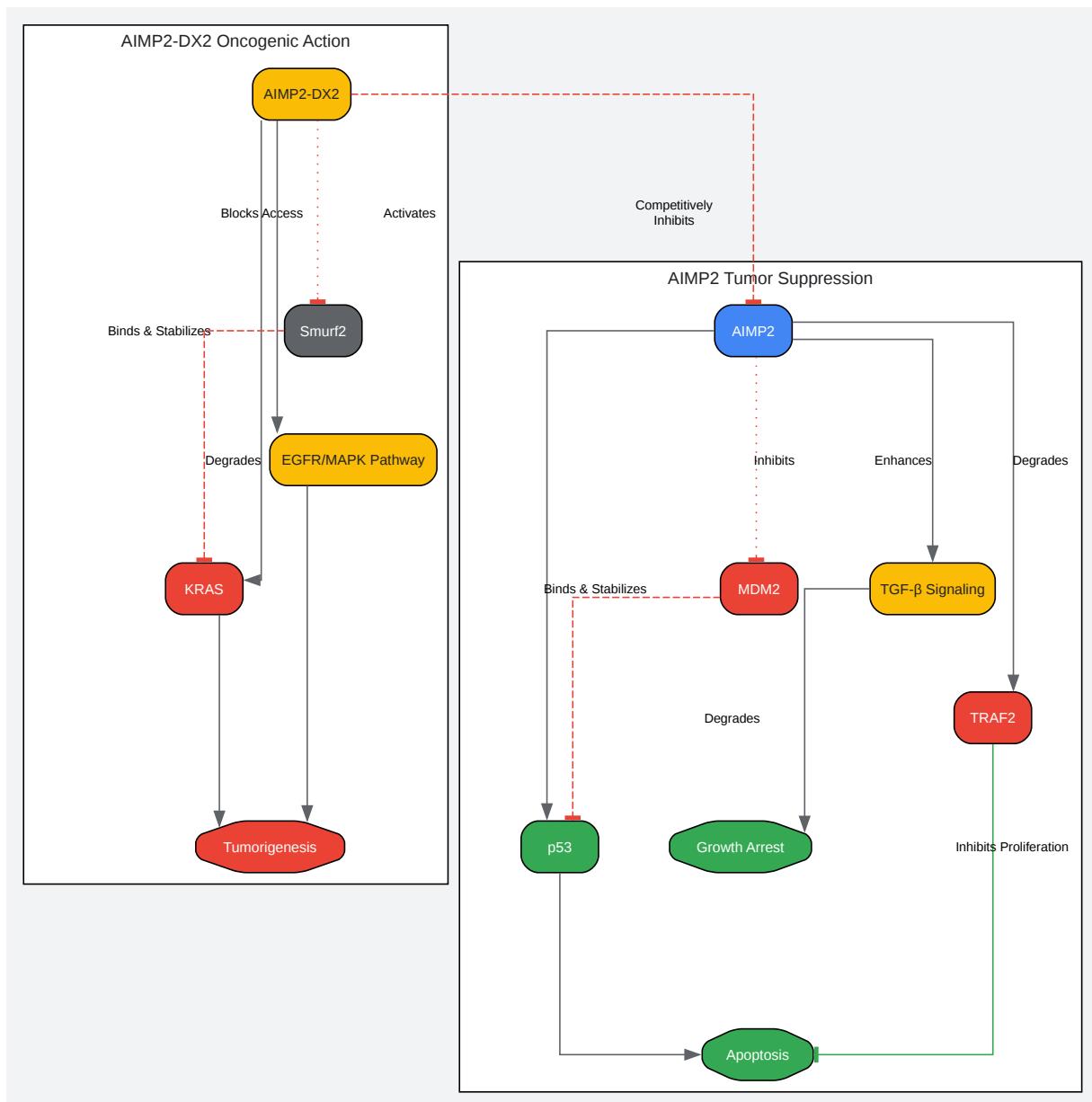
BC-Dxi-843: A Selective AIMP2-DX2 Inhibitor

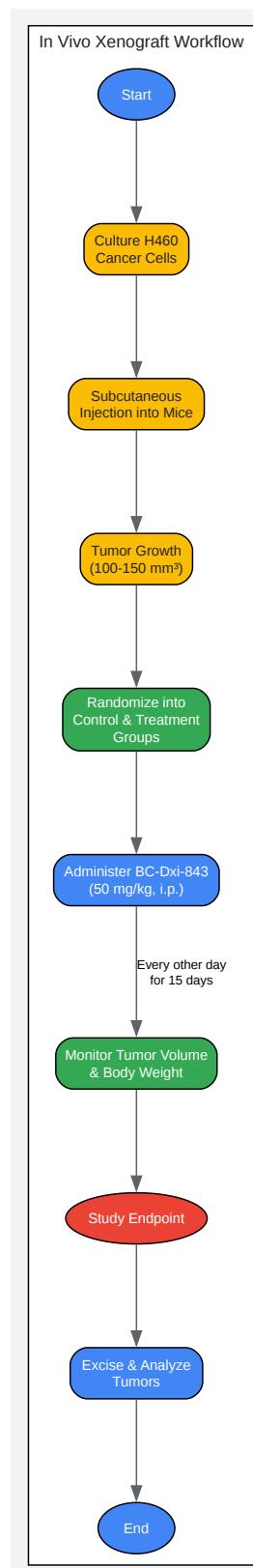
BC-Dxi-843 is a sulfonamide-based small molecule inhibitor developed through the optimization of a high-throughput screening hit, BC-DXI-04.^[6] It is designed to specifically interrupt the interaction between AIMP2-DX2 and HSP70.^[6] This disruption leads to the Siah1-mediated ubiquitination and subsequent proteasomal degradation of AIMP2-DX2, resulting in cancer cell apoptosis.^[6]

Mechanism of Action

The primary mechanism of action for **BC-Dxi-843** is the inhibition of the AIMP2-DX2/HSP70 protein-protein interaction. By binding to AIMP2-DX2, **BC-Dxi-843** induces a conformational change that prevents its association with HSP70. This leaves AIMP2-DX2 susceptible to ubiquitination by the E3 ligase Siah1, marking it for degradation by the proteasome. The reduction in cellular AIMP2-DX2 levels restores the tumor-suppressive functions of AIMP2 and inhibits cancer cell proliferation.





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References

- 1. Surface Plasmon Resonance Protocol & Troubleshooting - Creative Biolabs [creativebiolabs.net]
- 2. Protein Ligand Interactions Using Surface Plasmon Resonance | Springer Nature Experiments [experiments.springernature.com]
- 3. Anticancer Activity of Pyrimethamine via Ubiquitin Mediated Degradation of AIMP2-DX2 [mdpi.com]
- 4. A surface plasmon resonance-based assay for small molecule inhibitors of human cyclophilin A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. 4.6. Ubiquitination Assay [bio-protocol.org]
- 7. researchgate.net [researchgate.net]
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